

A Technical Guide to Atazanavir-d5 for Research Applications

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Compound of Interest

Compound Name: Atazanavir-d18

Cat. No.: B148557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Atazanavir-d5, a deuterated analog of the HIV protease inhibitor Atazanavir. It is intended to be a comprehensive resource for researchers utilizing this stable isotope-labeled compound in their studies, particularly in pharmacokinetic and bioanalytical assays. While the initial request specified **Atazanavir-d18**, extensive market research indicates that Atazanavir-d5 is the commercially available deuterated form for research purposes.

Introduction to Atazanavir and its Deuterated Analog

Atazanavir is an azapeptide protease inhibitor that selectively inhibits the virus-specific processing of viral Gag-Pol polyproteins in HIV-1 infected cells, thus preventing the formation of mature virions.^{[1][2]} It is a critical component of highly active antiretroviral therapy (HAART). Stable isotope-labeled internal standards are essential for accurate quantification of drugs in biological matrices by mass spectrometry. Atazanavir-d5, with five deuterium atoms, serves as an ideal internal standard for such applications due to its similar physicochemical properties to the unlabeled drug and its distinct mass, allowing for precise differentiation in mass spectrometric analyses.^[3]

Commercial Suppliers and Product Specifications

Atazanavir-d5 is available from several reputable suppliers of research chemicals. The following tables summarize the key product specifications from various vendors. Researchers

should always refer to the supplier's certificate of analysis for lot-specific information.

Table 1: General Product Information for Atazanavir-d5

Supplier	Product Code/Catalog No.	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Toronto Research Chemicals (TRC)	TRC-A790052-1MG	1132747-14-8	C ₃₈ H ₄₇ D ₅ N ₆ O ₇	709.89
Santa Cruz Biotechnology (SCBT)	sc-218498	1132747-14-8 (unlabeled)	C ₃₈ H ₄₇ D ₅ N ₆ O ₇	709.89
MedchemExpress	HY-17367S	1132747-14-8	C ₃₈ H ₄₇ D ₅ N ₆ O ₇	709.89
Cleanchem	CL-ATA-80	1132747-14-8	C ₃₈ H ₄₇ D ₅ N ₆ O ₇	709.9
LGC Standards	TRC-A790050	1132747-14-8	Not Specified	Not Specified

Table 2: Reported Purity and Physical Properties

Supplier	Purity	Appearance	Storage Temperature
Toronto Research Chemicals (TRC)	>95% (HPLC)[4]	White to Off-White Solid[1]	-20°C[5]
Santa Cruz Biotechnology (SCBT)	Not specified	Not specified	Not specified
MedchemExpress	Not specified	Not specified	-20°C (3 years)
Cleanchem	Not specified	Not specified	Store in a cool, dry place[6]
LGC Standards	>95% (HPLC)[7]	Not specified	-20°C[7]

Experimental Protocols: Quantification of Atazanavir in Human Hair using Atazanavir-d5

The following is a detailed methodology for the quantification of Atazanavir in human hair samples using liquid chromatography-tandem mass spectrometry (LC/MS/MS) with Atazanavir-d5 as an internal standard. This protocol is adapted from a validated method published in a peer-reviewed journal.[3]

1. Materials and Reagents:

- Atazanavir sulfate reference standard (U.S. Pharmacopeia)[3]
- Atazanavir-d5 internal standard (Toronto Research Chemicals, Inc.)[3]
- Acetonitrile (ACN), Methanol (MeOH), Acetic acid, Ethyl acetate (EA), Methyl tert-butyl ether (MTBE), Sodium hydroxide (NaOH), Sodium phosphate dibasic anhydrous (Thermo Fisher) [3]
- Trifluoroacetic acid (TFA) (Acros Organics)[3]
- Ammonium acetate (Spectrum Chemical)[3]
- Deionized water (NANOpure II water purification system)[3]

2. Preparation of Stock and Working Solutions:[3]

- Atazanavir Stock Solution (1.00 mg/mL): Dissolve Atazanavir sulfate in 100% MeOH.
- Atazanavir Working Solutions: Dilute the stock solution with 50% MeOH to prepare high (4.00 µg/mL) and low (0.100 µg/mL) working solutions for calibration standards and quality controls.
- Atazanavir-d5 Internal Standard Stock Solution (1.00 mg/mL): Dissolve Atazanavir-d5 in 100% MeOH.
- Atazanavir-d5 Internal Standard Working Solution (0.200 µg/mL): Dilute the stock solution with 50% MeOH.

- Storage: Stock and working solutions are stable for at least 6 months at 4°C.

3. Sample Preparation (Hair Extraction):

- Decontaminate hair samples by washing with an appropriate solvent to remove external contaminants.
- Dry the hair samples thoroughly.
- Weigh approximately 10 mg of hair into a glass tube.
- Add the Atazanavir-d5 internal standard working solution.
- Perform liquid-liquid extraction using an optimized solvent system (e.g., a mixture of ethyl acetate and methanol).
- Evaporate the organic layer to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC/MS/MS analysis.

4. LC/MS/MS Analysis:[3]

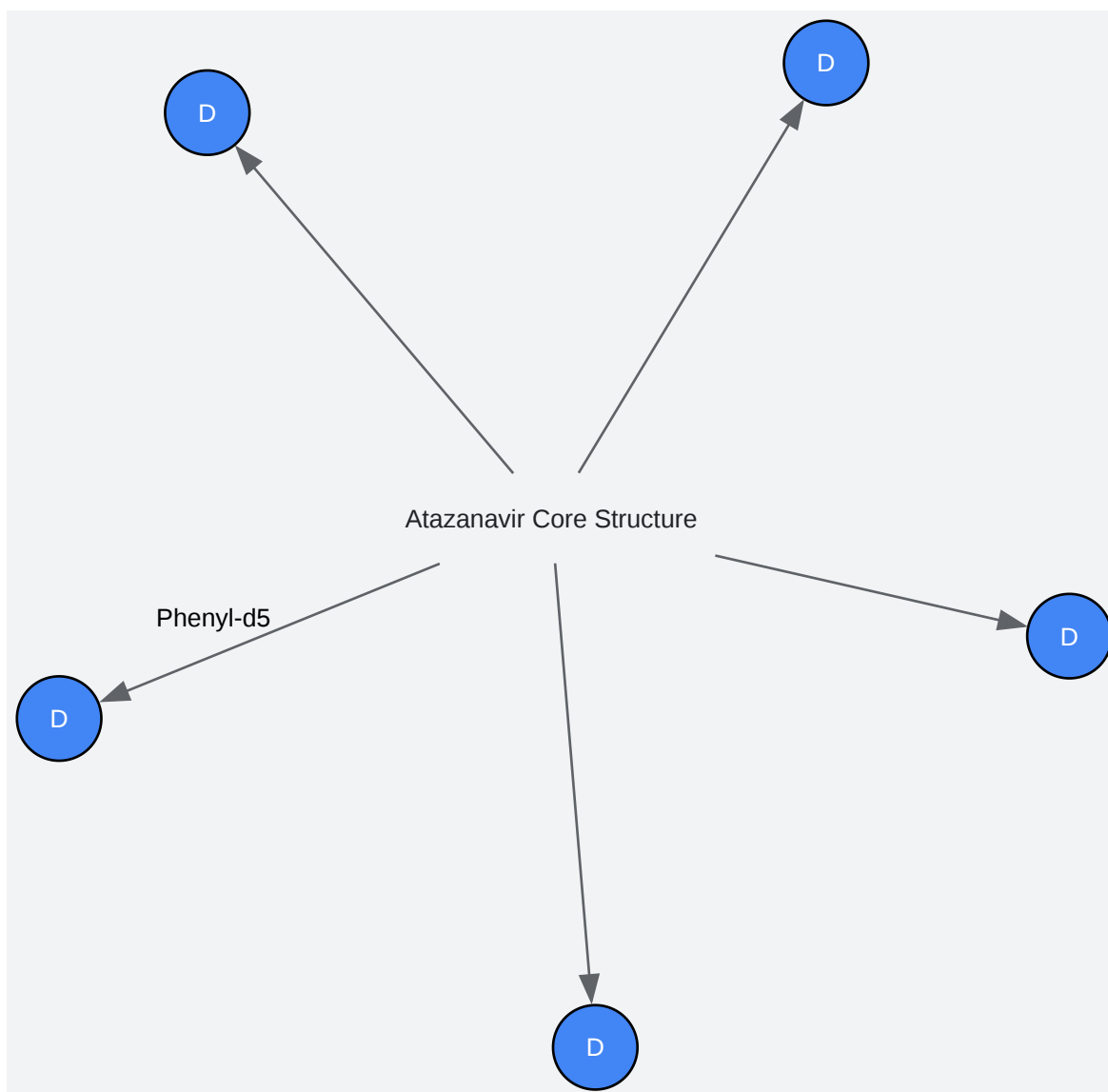
- LC Column: BDS C-18 column (5 μ m, 4.6 \times 100 mm).
- Mobile Phase: Isocratic elution with 55% acetonitrile, 45% water, 0.15% acetic acid, and 4 mM ammonium acetate.
- Flow Rate: 0.8 mL/min.
- Mass Spectrometry: Positive electrospray ionization (ESI+) with multiple reaction monitoring (MRM).
- MRM Transitions:
 - Atazanavir: MH+ m/z 705.3 to m/z 168.0
 - Atazanavir-d5: MH+ m/z 710.2 to m/z 168.0

5. Calibration and Quantification:

- Prepare a calibration curve by spiking blank hair matrix with known concentrations of Atazanavir.
- The linear range for this assay was reported to be 0.0500 ng to 20.0 ng of Atazanavir per mg of hair.[3]
- The ratio of the peak area of Atazanavir to the peak area of Atazanavir-d5 is used for quantification.

Visualizations

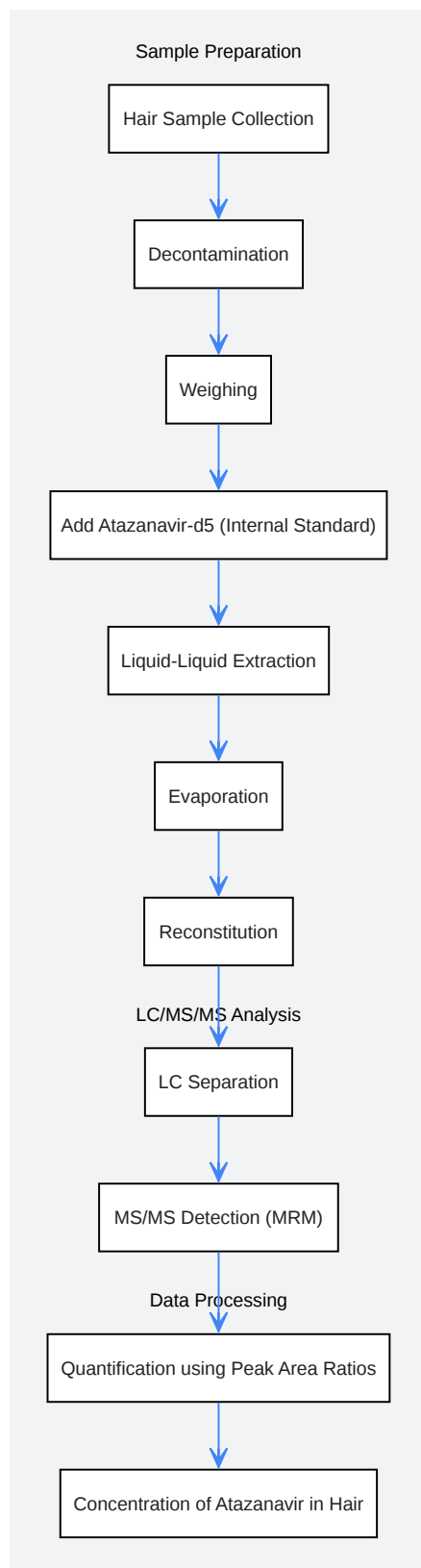
Chemical Structure of Atazanavir-d5



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Caption: Conceptual structure of Atazanavir-d5, highlighting the deuterated phenyl group.

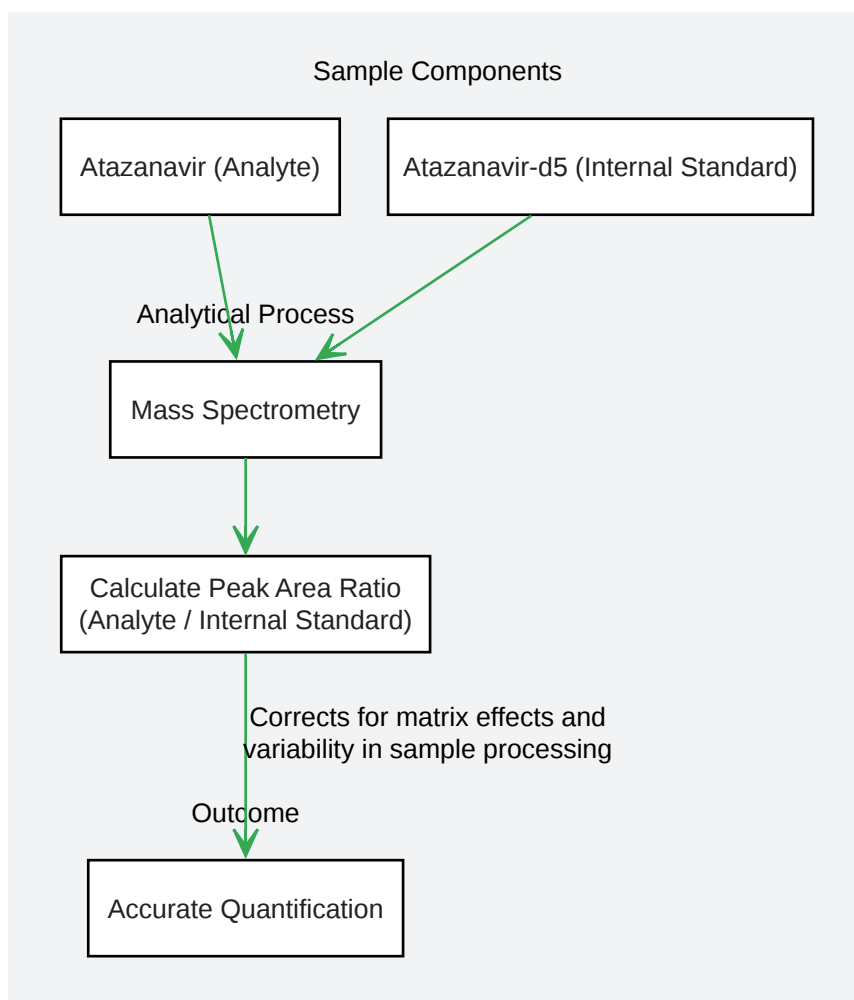
Experimental Workflow for Atazanavir Quantification



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Caption: Workflow for the quantification of Atazanavir in hair using Atazanavir-d5 as an internal standard.

Logical Relationship: Use of Internal Standard in Mass Spectrometry



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Caption: The role of Atazanavir-d5 as an internal standard for accurate quantification.

Conclusion

Atazanavir-d5 is a critical tool for researchers in the field of HIV pharmacology and drug development. Its commercial availability and well-documented use as an internal standard in bioanalytical methods, such as the one detailed in this guide, enable the precise and accurate quantification of Atazanavir in various biological matrices. This guide provides a foundational

understanding of the technical specifications, commercial sources, and a practical experimental workflow to aid researchers in their study design and execution.

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